

Spectroscopic Analysis for Structural Confirmation: A Comparative Guide

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Compound of Interest

Compound Name: *Reductic acid*

CAS No.: 80-72-8

Cat. No.: B1208420

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative framework for the structural confirmation of **Reductic acid** and related compounds using key spectroscopic techniques. Due to the limited availability of published experimental spectroscopic data for **Reductic acid**, this guide will use 2-Furoic acid as a primary example to illustrate the principles and methodologies of structural elucidation. Data for other relevant alternatives are also provided for comparative purposes.

Overview of Spectroscopic Techniques for Structural Elucidation

Spectroscopic analysis is an indispensable tool in modern chemistry for the unambiguous determination of molecular structures. The combination of Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C), and Mass Spectrometry (MS) provides a comprehensive picture of a molecule's functional groups, connectivity, and molecular weight.

- Infrared (IR) Spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

- Nuclear Magnetic Resonance (NMR) Spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. ^1H NMR gives insights into the number of different types of protons and their neighboring environments, while ^{13}C NMR reveals the number and types of carbon atoms.
- Mass Spectrometry (MS) determines the molecular weight of a compound and can provide information about its structure through the analysis of fragmentation patterns.

Spectroscopic Data Comparison

The following tables summarize the expected and observed spectroscopic data for **Reductic acid** and its structural alternatives.

Table 1: Key Infrared (IR) Absorption Frequencies (cm^{-1})

Compound	O-H Stretch	C=O Stretch	C=C Stretch	C-O Stretch
Reductic Acid (Expected)	3500-3200 (broad)	~1710	~1650	1300-1000
2-Furoic Acid	3300-2500 (very broad)	~1680	~1580, ~1470	~1290, ~1180
Ascorbic Acid	3526, 3410, 3300, 3216	~1754	~1675	1318, 1140, 1025
5-Hydroxymethyl- 2-furoic acid	3400-3200 (broad, alcohol), 3300-2500 (broad, acid)	~1670	~1580, ~1470	~1290, ~1020

Table 2: ^1H NMR Chemical Shifts (δ , ppm)

Compound	-OH (acid)	-OH (enol/alcohol)	=C-H	-CH ₂ -	-CH ₃
Reductic Acid (Predicted)	10-13	5-7	-	~2.5 (t)	-
2-Furoic Acid	~13.3	-	7.90 (dd), 7.22 (dd), 6.64 (dd)	-	-
5-Hydroxymethyl-2-furoic acid	-	-	6.94 (d), 6.46 (d)	4.59 (s)	-
5-Methyl-2-furoic acid	-	-	7.2-7.3 (m), 6.2-6.3 (m)	-	~2.4 (s)

Table 3: ¹³C NMR Chemical Shifts (δ, ppm)

Compound	C=O (acid/ketone)	=C-O	=C	-CH ₂ -	-CH ₃
Reductic Acid (Predicted)	~200	~170	~120	~30	-
2-Furoic Acid	159.81	147.44	145.38, 118.16, 112.52	-	-
5-Hydroxymethyl-2-furoic acid	161.2	158.9	120.1, 110.1	57.8	-
5-Methyl-2-furoic acid	160.5	159.2	120.5, 109.1	-	14.2

Table 4: Mass Spectrometry (m/z)

Compound	Molecular Formula	Molecular Weight	[M] ⁺ or [M-H] ⁻	Key Fragment Ions
Reductic Acid	C ₅ H ₆ O ₃	114.10	114 or 113	Expected: 85, 69, 57
2-Furoic Acid	C ₅ H ₄ O ₃	112.08	112 or 111	95, 67, 39
5-Hydroxymethyl-2-furoic acid	C ₆ H ₆ O ₄	142.11	142 or 141	125, 113, 97, 83
5-Methyl-2-furoic acid	C ₆ H ₆ O ₃	126.11	126 or 125	111, 83, 55

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Infrared (IR) Spectroscopy

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is typically used.
- Sample Preparation:
 - Solids: A small amount of the solid sample is finely ground with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a Nujol mull can be prepared by grinding the sample with a few drops of Nujol (mineral oil) and placing the paste between two salt (NaCl or KBr) plates.
 - Liquids: A thin film of the liquid is placed between two salt plates.
- Data Acquisition: The sample is placed in the spectrometer's sample compartment, and the spectrum is recorded, typically over a range of 4000 to 400 cm⁻¹. The background spectrum of air (and the KBr pellet or salt plates) is subtracted from the sample spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A high-field NMR spectrometer (e.g., 300, 400, or 500 MHz) is used.
- Sample Preparation:
 - Approximately 5-10 mg of the sample is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆, D₂O).
 - A small amount of a reference standard, such as tetramethylsilane (TMS), is added to calibrate the chemical shift scale to 0 ppm.
- Data Acquisition:
 - ¹H NMR: A series of radiofrequency pulses are applied to the sample in a strong magnetic field. The resulting free induction decay (FID) signal is detected and Fourier transformed to obtain the NMR spectrum. Key parameters to consider are the number of scans, relaxation delay, and pulse width.
 - ¹³C NMR: Due to the low natural abundance of the ¹³C isotope, a larger number of scans is typically required. Proton decoupling is commonly used to simplify the spectrum and improve the signal-to-noise ratio.

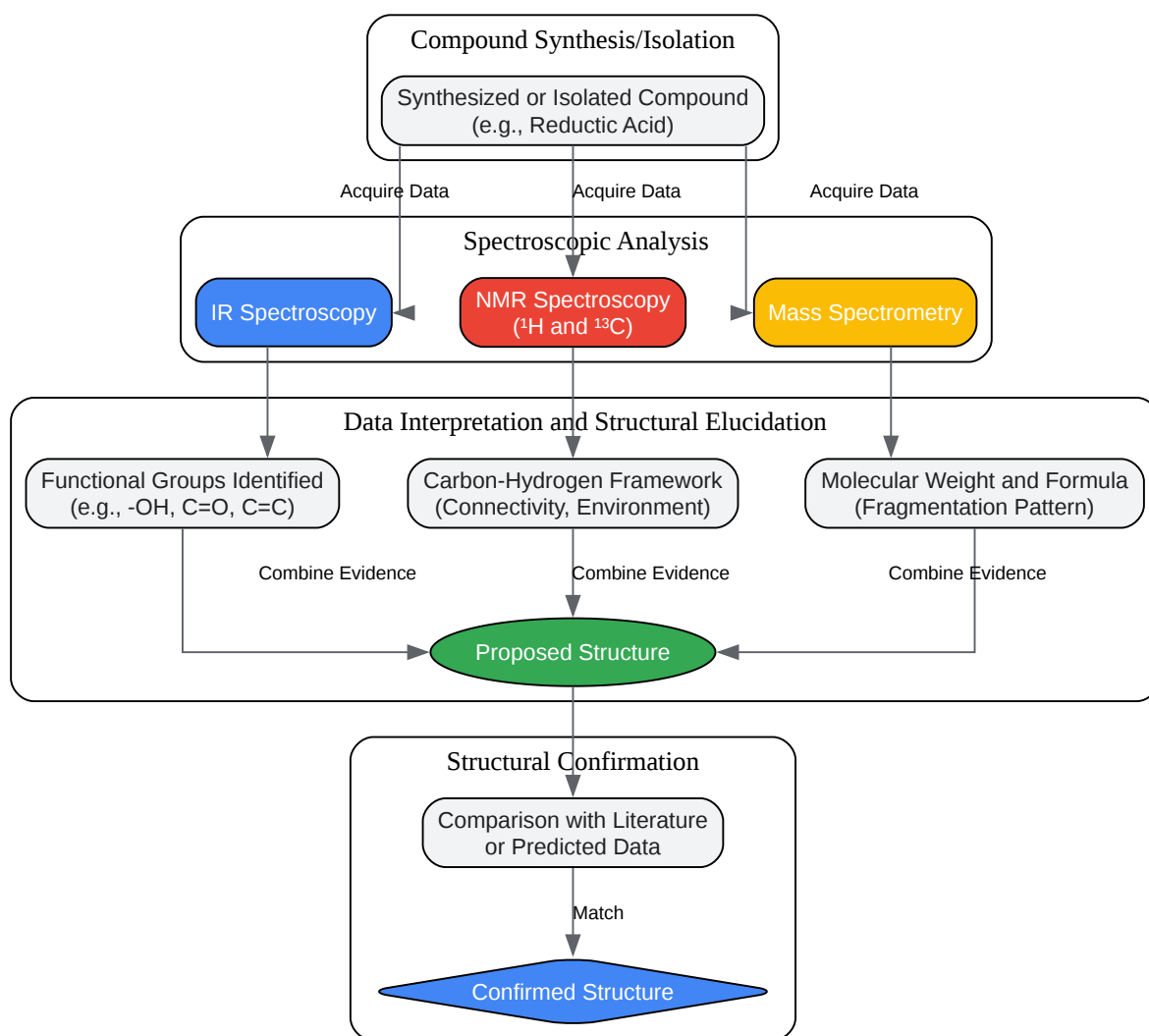
Mass Spectrometry (MS)

- Instrumentation: Various types of mass spectrometers can be used, such as a single quadrupole, time-of-flight (TOF), or Orbitrap, often coupled with a chromatographic system (e.g., GC-MS or LC-MS).
- Sample Preparation: The sample is dissolved in a suitable volatile solvent (e.g., methanol, acetonitrile). For LC-MS, the solution is directly infused or injected into the liquid chromatograph. For GC-MS, the sample may require derivatization to increase its volatility.
- Data Acquisition:
 - The sample is introduced into the ion source where it is ionized (e.g., by electrospray ionization - ESI, or electron ionization - EI).
 - The resulting ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer.

- The detector records the abundance of each ion, generating a mass spectrum. High-resolution mass spectrometry (HRMS) can provide highly accurate mass measurements, which can be used to determine the elemental composition of the molecule.

Visualization of the Analytical Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis and structural confirmation of an organic compound like **Reductic acid**.



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Caption: Workflow for Structural Confirmation using Spectroscopic Techniques.

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